

# Safety and Handling of 4-Fluoroindoline: A Technical Guide

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## Compound of Interest

Compound Name: **4-Fluoroindoline**

Cat. No.: **B1316176**

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This guide provides a comprehensive overview of the safety and handling precautions for **4-Fluoroindoline** (CAS No. 552866-98-5). The information is compiled from various safety data sheets to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate them. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Hazard Identification and Classification

**4-Fluoroindoline** is classified as a hazardous substance. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)

GHS Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3

Data sourced from multiple safety data sheets.

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning

Hazard Pictogram:



## Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-Fluoroindoline** is provided below. It is important to note that some data points are not available in the reviewed literature.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> FN
Molecular Weight	137.15 g/mol
Appearance	Not specified
Odor	Not specified
Melting Point	Not available
Boiling Point	Not available
Flash Point	Not available
Solubility in Water	Not available
Vapor Pressure	Not available
Density	Not available

## Toxicological Information

Detailed toxicological studies for **4-Fluoroindoline** are not readily available in the public domain. The hazard classification is based on predictions and data from similar compounds.

Toxicity Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **4-Fluoroindoline**.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust, fumes, gas, mist, or vapor.
- Wear appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

### Storage:

- Store in a tightly closed container.

- Keep in a cool, dry, and well-ventilated place.
- Store away from heat, sparks, and open flames.

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Fluoroindoline**:

Protection Type	Specification
Eye/Face	Wear chemical safety goggles or a face shield.
Skin	Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage to prevent skin contact.
Respiratory	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

## First Aid Measures

In case of exposure to **4-Fluoroindoline**, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Accidental Release Measures

In the event of a spill or release, follow these procedures:

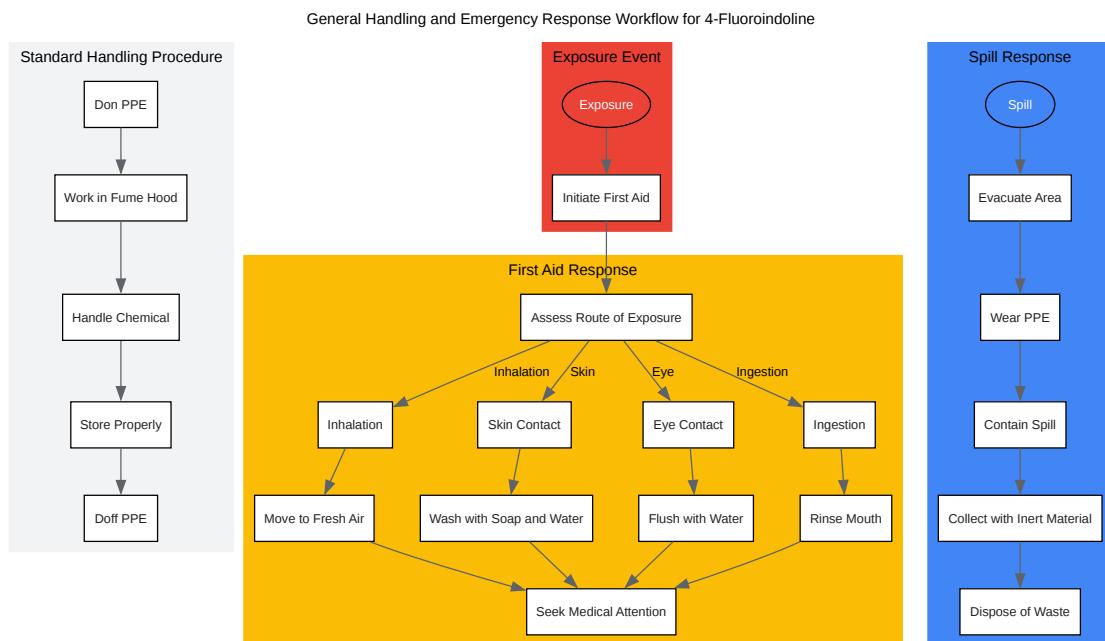
- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides, and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols & Workflows

While specific experimental protocols for the safety assessment of **4-Fluoroindoline** are not detailed in the available literature, a general workflow for handling and response can be visualized.

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Caption: A flowchart illustrating the standard procedures for handling **4-Fluoroindoline** and the appropriate emergency responses to exposure or spills.

## Disposal Considerations

Dispose of **4-Fluoroindoline** and its containers in accordance with local, regional, and national regulations. Do not dispose of it with household waste or allow it to reach the sewage system.

This technical guide is intended for informational purposes only. Always consult the most current Safety Data Sheet for **4-Fluoroindoline** and adhere to your institution's specific safety guidelines and regulations.

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## References

- 1. 4-Fluoro-2,3-dihydro-1H-indole | C8H8FN | CID 16244440 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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